

IUPAC name and synonyms for 1,5-Hexadien-3-ol

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Compound of Interest

Compound Name: 1,5-Hexadien-3-ol

Cat. No.: B146999

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In-Depth Technical Guide: 1,5-Hexadien-3-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,5-Hexadien-3-ol, a secondary alcohol with two terminal double bonds, serves as a versatile building block in organic synthesis. Its unique structure, featuring both allylic and alcoholic functionalities, makes it a valuable precursor for the synthesis of a variety of more complex molecules, including those with potential applications in the pharmaceutical and fragrance industries. This technical guide provides a comprehensive overview of **1,5-Hexadien-3-ol**, including its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and a discussion of its known applications.

Chemical Identity and Synonyms

The nomenclature and various identifiers for **1,5-Hexadien-3-ol** are crucial for accurate database searching and material acquisition.

- IUPAC Name: hexa-1,5-dien-3-ol[1][2]
- CAS Number: 924-41-4[1][2]
- Molecular Formula: C₆H₁₀O

- Molecular Weight: 98.14 g/mol [1]

This compound is also known by several synonyms, which are frequently encountered in chemical literature and commercial listings:

- 1,5-Hexadiene-3-ol[1]
- 3-Hydroxy-1,5-hexadiene[1]
- Allyl vinyl carbinol
- NSC 102761[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **1,5-Hexadien-3-ol** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	Colorless liquid	--INVALID-LINK--
Density	0.878 g/mL at 25 °C	--INVALID-LINK--
Boiling Point	133-134 °C at 760 mmHg	--INVALID-LINK--
Flash Point	29 °C (84.2 °F) - closed cup	--INVALID-LINK--
Refractive Index	1.448 at 20 °C	--INVALID-LINK--
Solubility	Sparingly soluble in water	--INVALID-LINK--
Vapor Pressure	3.19 mmHg at 25 °C	--INVALID-LINK--

Experimental Protocol: Synthesis of 1,5-Hexadien-3-ol

The following is a detailed protocol for the laboratory synthesis of **1,5-Hexadien-3-ol**, adapted from established methods. This procedure involves the Grignard reaction between

allylmagnesium bromide and acrolein.

Materials:

- Magnesium turnings
- Iodine (crystal)
- Anhydrous diethyl ether
- Allyl bromide
- Acrolein (freshly distilled)
- Sulfuric acid (concentrated)
- Anhydrous magnesium sulfate
- Ice

Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Preparation of Allylmagnesium Bromide (Grignard Reagent):

- In a dry three-necked flask equipped with a mechanical stirrer, dropping funnel, and reflux condenser, place magnesium turnings and a crystal of iodine.
- Add a small amount of anhydrous diethyl ether.
- Prepare a solution of allyl bromide in anhydrous diethyl ether in the dropping funnel.
- Add a small portion of the allyl bromide solution to the flask to initiate the reaction, which is indicated by the disappearance of the iodine color and gentle refluxing of the ether.
- Once the reaction has started, add the remaining allyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional hour to ensure complete formation of the Grignard reagent.
- Reaction with Acrolein:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of freshly distilled acrolein in anhydrous diethyl ether dropwise from the dropping funnel. Maintain a gentle reflux by controlling the rate of addition.
 - After the addition is complete, stir the reaction mixture for an additional hour at room temperature.
- Work-up and Purification:
 - Pour the reaction mixture slowly into a beaker containing a mixture of ice and a dilute solution of sulfuric acid.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with a saturated sodium bicarbonate solution and then with brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the diethyl ether by rotary evaporation.
- Purify the crude product by vacuum distillation to obtain **1,5-Hexadien-3-ol**.

Biological Significance and Signaling Pathways

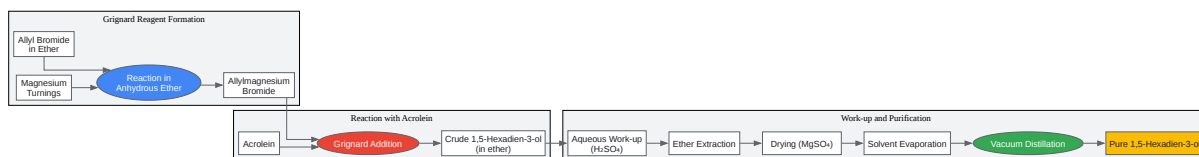
Currently, there is limited information available in the scientific literature detailing specific metabolic or signaling pathways in which **1,5-Hexadien-3-ol** is directly involved as a metabolite or a signaling molecule. While it has been identified as a volatile organic compound (VOC) in some plants, its precise biosynthetic origin and physiological role in these organisms have not been fully elucidated.

The primary significance of **1,5-Hexadien-3-ol** in the context of drug development and life sciences lies in its utility as a synthetic intermediate. It is a starting material for the enantioselective synthesis of various complex natural products and their analogues. For instance, it has been used in the synthesis of (+)-rogioloxepane A and undergoes reactions such as Sharpless kinetic resolution and ring-closing metathesis to produce other molecules of chemical interest.

Due to the lack of established biological pathways for **1,5-Hexadien-3-ol**, a diagrammatic representation of a signaling or metabolic pathway is not applicable at this time. Instead, a workflow diagram for its chemical synthesis is provided below.

Visualizations

Experimental Workflow for the Synthesis of 1,5-Hexadien-3-ol



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